

# Solubility and stability of Cholecystokinin Octapeptide, desulfated in DMSO

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## Compound of Interest

Compound Name: Cholecystokinin Octapeptide,  
desulfated (TFA)

Cat. No.: B8069915

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## Technical Support Center: Cholecystokinin Octapeptide (CCK-8), Desulfated

This guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of desulfated Cholecystokinin Octapeptide (CCK-8) in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: How soluble is desulfated CCK-8 in DMSO?

A1: Desulfated CCK-8 exhibits high solubility in DMSO.<sup>[1][2][3][4]</sup> According to supplier data, solubility is at least 100 mg/mL (94.05 mM).<sup>[1]</sup> Another source indicates a solubility of 50 mg/mL (42.47 mM) for the TFA salt form, which may require ultrasonication to fully dissolve. It is crucial to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbed) DMSO can significantly reduce the peptide's solubility.

Q2: What is the recommended procedure for dissolving desulfated CCK-8 in DMSO?

A2: To ensure optimal dissolution, allow the lyophilized peptide to equilibrate to room temperature before opening the vial. Add the desired volume of fresh, anhydrous DMSO to the vial to achieve the target concentration. Gentle vortexing or sonication can aid in dissolution.

For highly hydrophobic peptides, it is recommended to first dissolve them in a small amount of 100% DMSO and then slowly add this stock solution to your aqueous buffer with stirring.

Q3: What are the recommended storage conditions for desulfated CCK-8 stock solutions in DMSO?

A3: For long-term stability, it is recommended to store DMSO stock solutions of desulfated CCK-8 at -80°C. Under these conditions, the solution is stable for up to 6 months. For short-term storage, -20°C is acceptable for up to 1 month. To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes. Always store solutions sealed and protected from moisture and light.

Q4: Can I store the DMSO stock solution at 4°C?

A4: Storing peptide solutions in DMSO at 4°C is not recommended for extended periods. While a study on various compounds in DMSO showed stability at 4°C over a 7-week period, this was done under an argon atmosphere to minimize humidity and oxidation. For general laboratory use, freezing at -20°C or -80°C is the standard and recommended practice to ensure peptide integrity.

Q5: My peptide precipitated out of solution after diluting the DMSO stock in an aqueous buffer. What should I do?

A5: Precipitation upon dilution into an aqueous buffer is a common issue for hydrophobic peptides. If turbidity is observed, you have likely exceeded the solubility limit in that specific buffer. To resolve this, try diluting the DMSO stock solution dropwise into a vigorously stirring aqueous solution. Using a co-solvent or a small percentage of an organic solvent in your final buffer might also help maintain solubility.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Peptide will not dissolve in DMSO	1. Hygroscopic DMSO: DMSO has absorbed moisture from the air, reducing its solvating power. 2. Peptide concentration is too high: Exceeding the solubility limit.	1. Always use fresh, anhydrous, high-purity DMSO from a newly opened bottle. 2. Try dissolving at a lower concentration. Use sonication to aid dissolution.
DMSO stock solution appears cloudy or has particulates	1. Incomplete dissolution: The peptide has not fully dissolved. 2. Precipitation over time: The peptide is coming out of solution, possibly due to temperature fluctuations or moisture contamination.	1. Gently warm the solution to 37°C and use an ultrasonic bath to facilitate dissolution. 2. Centrifuge the vial to pellet any undissolved material before taking the supernatant. Ensure the storage vial is properly sealed to prevent moisture absorption.
Loss of peptide activity in my experiment	1. Degradation from multiple freeze-thaw cycles: Repeated temperature changes can degrade the peptide. 2. Oxidation: Peptides containing Cys, Met, or Trp are susceptible to oxidation. 3. Incorrect storage: Storing at inappropriate temperatures or for too long.	1. Aliquot the stock solution into single-use volumes after preparation to minimize freeze-thaw cycles. 2. While DMSO is generally suitable, for oxidation-sensitive peptides, consider using deoxygenated buffers for dilution and minimizing air exposure. 3. Adhere strictly to the recommended storage conditions (-80°C for up to 6 months, -20°C for up to 1 month).
Cytotoxicity observed in cell-based assays	High final concentration of DMSO: DMSO can be toxic to cells at higher concentrations.	Ensure the final concentration of DMSO in your cell culture medium is at a non-toxic level. Most cell lines can tolerate up to 0.5% DMSO, but primary

cells may be more sensitive, requiring concentrations below 0.1%. It is crucial to include a vehicle control (medium with the same final DMSO concentration without the peptide) in your experiments.

## Data and Protocols

### Solubility and Storage Summary

Parameter	Value	Source
Solvent	Dimethyl Sulfoxide (DMSO)	
Reported Solubility	≥ 100 mg/mL (94.05 mM)	
Reported Solubility (TFA Salt)	50 mg/mL (42.47 mM)	
Long-Term Storage (Stock Solution)	-80°C for up to 6 months	
Short-Term Storage (Stock Solution)	-20°C for up to 1 month	

### Protocol: Reconstitution of Desulfated CCK-8 in DMSO

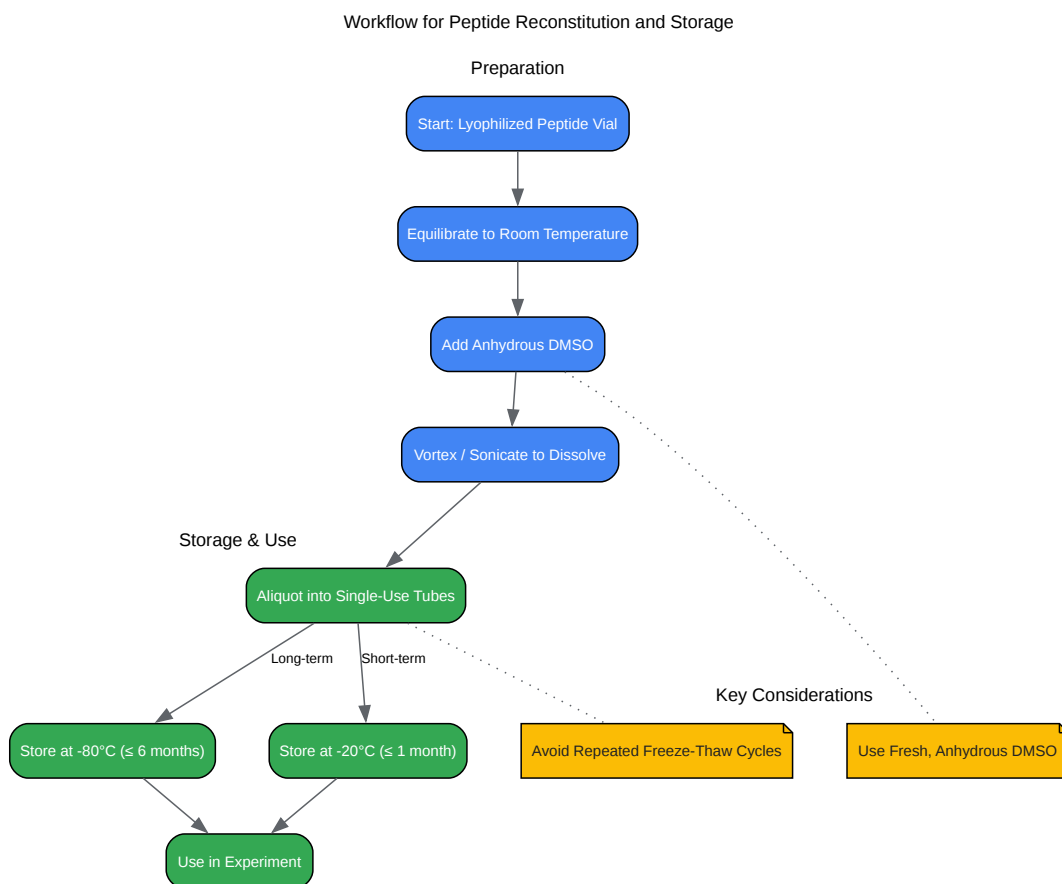
- **Equilibrate:** Allow the vial of lyophilized peptide to warm to room temperature before opening.
- **Add Solvent:** Using a calibrated pipette, add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration.
- **Dissolve:** Cap the vial and vortex gently. If needed, place the vial in an ultrasonic bath for short periods until the solution is clear.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in low-protein-binding microcentrifuge tubes.
- **Store:** Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

## Protocol: Assessing Peptide Stability by HPLC (Example)

This protocol provides a general workflow to assess the stability of your peptide stock solution over time.

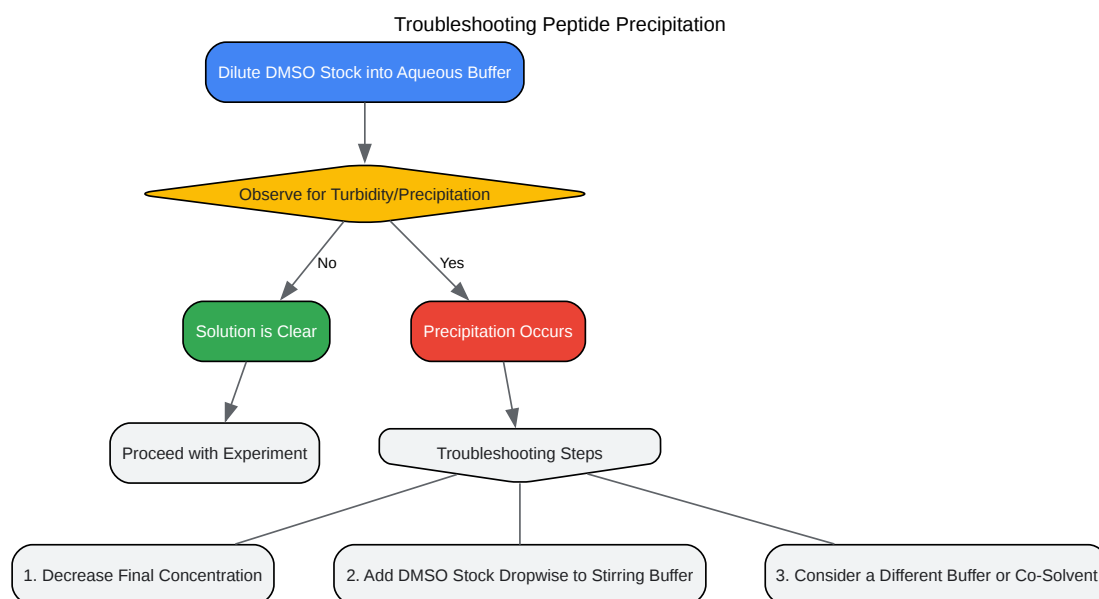
- Initial Analysis (T=0):
  - Prepare a fresh stock solution of desulfated CCK-8 in DMSO at a known concentration.
  - Immediately dilute a small aliquot of this stock solution in an appropriate mobile phase to a suitable concentration for HPLC analysis.
  - Inject the sample onto a C18 reverse-phase HPLC column.
  - Run a gradient elution (e.g., water/acetonitrile with 0.1% TFA).
  - Record the chromatogram, noting the retention time and the peak area of the main peptide peak. This serves as your baseline (100% integrity).
- Time-Point Analysis:
  - Store the remaining DMSO stock solution under the desired test conditions (e.g., -20°C, 4°C, room temperature).
  - At subsequent time points (e.g., 1 week, 1 month, 3 months), thaw an aliquot (if frozen) and repeat the HPLC analysis under the identical conditions used for the T=0 sample.
- Data Analysis:
  - Compare the peak area of the main peptide peak at each time point to the peak area at T=0.
  - Calculate the percentage of intact peptide remaining. The appearance of new peaks may indicate degradation products.

## Visualizations



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Caption: Workflow for reconstituting and storing desulfated CCK-8.



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Caption: Decision tree for troubleshooting peptide precipitation.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. glpbio.com [glpbio.com]
- 4. medchemexpress.com [medchemexpress.com]
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